

# validation group additivity methods

## hexahydroindan

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### Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

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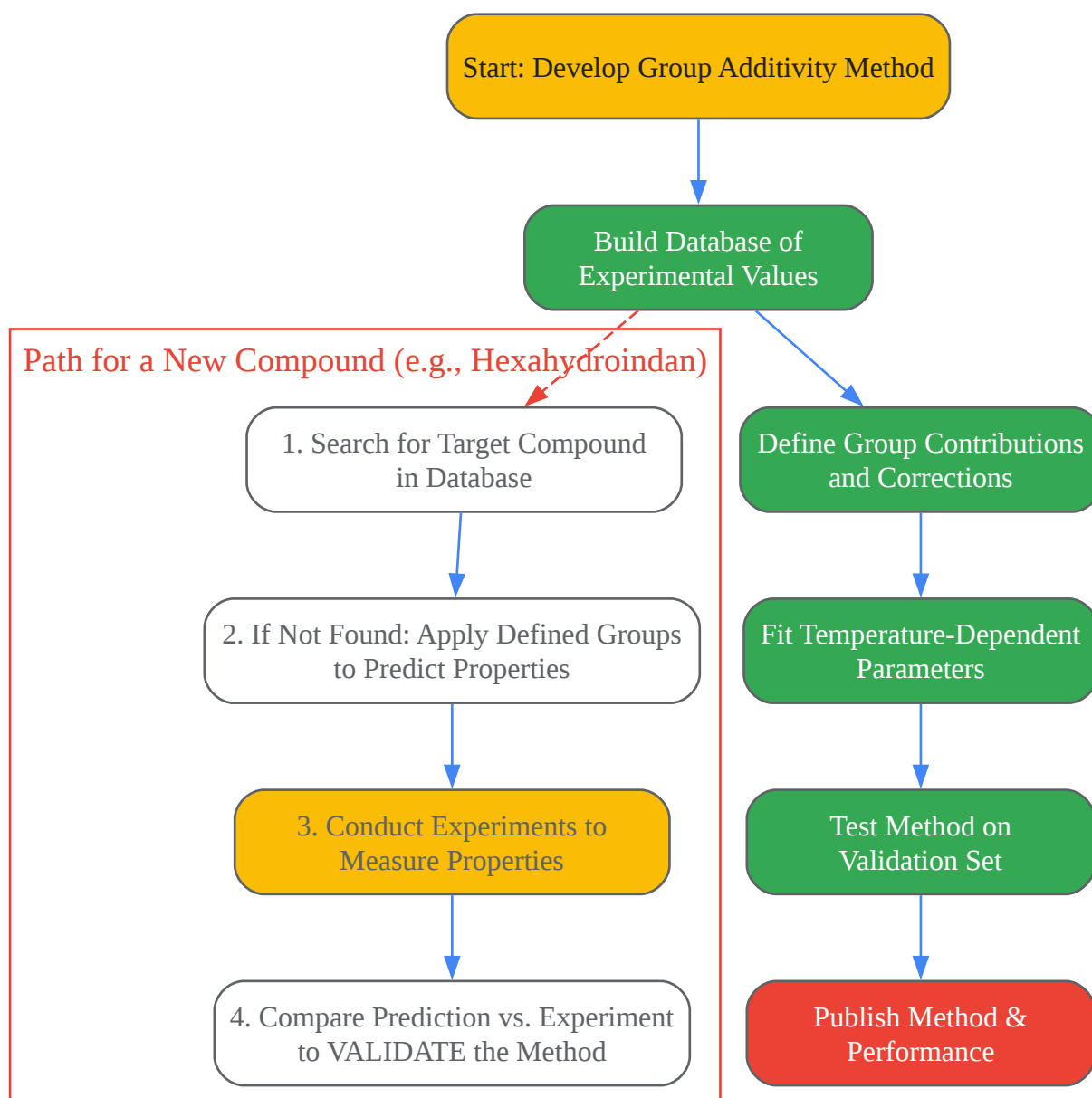
## Chemical Identification of Hexahydroindan

The table below summarizes the key identifiers for **hexahydroindan** from chemical databases, which are essential for any subsequent experimental or computational studies [1] [2].

Property	Value
IUPAC Name	Octahydro-1H-indene (with cis- and trans- isomers)
Molecular Formula	C <sub>9</sub> H <sub>16</sub>
Average Molecular Mass	124.227 g/mol
CAS Registry Number	4551-51-3 (cis- isomer); 496-10-6 (mixed isomers)
Common Synonyms	Hydrindane; Bicyclo[4.3.0]nonane; Hexahydroindan [1] [2]

## Methodology of Group Additivity

While not specific to **hexahydroindan**, one of the search results details a robust second-order group additivity method developed for estimating the heat capacities of liquid hydrocarbons [3]. The general workflow for developing and validating such a method is illustrated below, which also shows the specific case where data for **hexahydroindan** might be missing.



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The methodology involves several key stages [3]:

- **Database Construction:** The method is built upon a large, critically evaluated database of experimental data (over 1300 organic liquids).

- **Group Definitions:** It uses **29 distinct group contributions** and **24 structural corrections** to account for various hydrocarbon families, including alkanes and aromatics.
- **Temperature Dependence:** Contributions are not single values but are expressed as **polynomial functions of temperature**, allowing for estimation from the melting point to the normal boiling point.
- **Performance:** When tested, this method showed an **average deviation of 1.9%** from recommended values and outperformed other estimation techniques like the Lee-Kesler method.

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## References

1. HYDRINDANE | C9H16 [chemspider.com]
2. 1H-Indene, octahydro-, cis- - the NIST WebBook [webbook.nist.gov]
3. (PDF) Estimation of the Heat Capacities of Organic Liquids as... [academia.edu]

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